

3-Chlorobenzyl bromide chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chlorobenzyl bromide

Cat. No.: B146248

[Get Quote](#)

An In-depth Technical Guide to **3-Chlorobenzyl Bromide**

Introduction

3-Chlorobenzyl bromide, also known as α -bromo-3-chlorotoluene, is an organic compound that serves as a versatile reagent in organic synthesis.^[1] Its utility stems from the presence of two reactive sites: the benzylic bromide, which is susceptible to nucleophilic substitution, and the aromatic ring, which can undergo electrophilic substitution. This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and reactivity for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

3-Chlorobenzyl bromide is a colorless to pale yellow or light brown liquid with a pungent odor.^{[2][3][4]} It is classified as a dangerous good for transport.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	References
IUPAC Name	1-(bromomethyl)-3-chlorobenzene	[3]
Synonyms	α -Bromo-3-chlorotoluene, m-Chlorobenzyl bromide	[1][3][5]
CAS Number	766-80-3	[1]
Molecular Formula	C ₇ H ₆ BrCl	[1][3]
Molecular Weight	205.48 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid, Clear light brown liquid	[2][3][4]
Boiling Point	109-110 °C at 12 mmHg	[2][6]
Melting Point	17.5 - 22 °C	[7][8]
Density	1.565 g/mL at 25 °C	[6][7]
Refractive Index	n _{20/D} 1.588	[6][8]
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Slightly soluble in water	[4]
InChI Key	LZIYAIRGDHSVED-UHFFFAOYSA-N	[7]
SMILES	Clc1cccc(CBr)c1	[7]

Chemical Structure

The structure of **3-chlorobenzyl bromide** consists of a benzene ring substituted with a chlorine atom at the meta-position (C3) and a bromomethyl group at position C1. The benzylic bromine is a good leaving group, making the methylene carbon an electrophilic site.

Caption: Chemical structure of **3-Chlorobenzyl bromide**.

Experimental Protocols

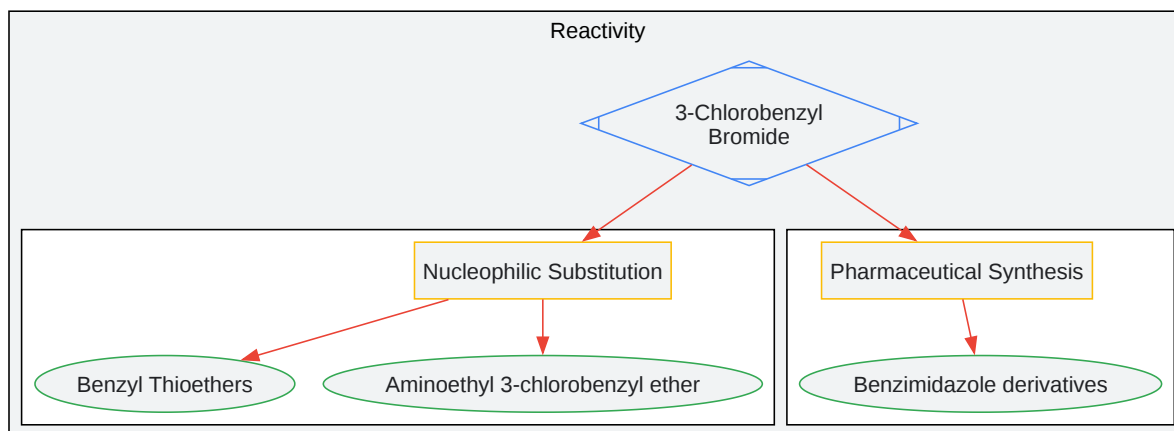
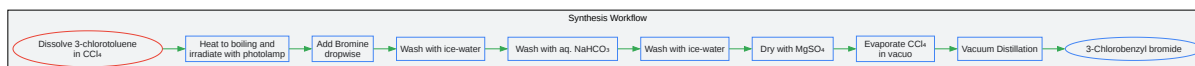
Synthesis of 3-Chlorobenzyl Bromide from 3-Chlorotoluene

A common method for the synthesis of **3-chlorobenzyl bromide** is through the free-radical bromination of 3-chlorotoluene.[8]

Method 1: Photobromination[8]

- Materials: 3-chlorotoluene (0.2 mole), dry carbon tetrachloride, elemental bromine (0.205 mole), ice-water, ice-cold aqueous sodium bicarbonate solution, magnesium sulfate, sodium bicarbonate.
- Apparatus: A two-necked flask with a reflux condenser and a dropping funnel, and a 500-watt photolamp.
- Procedure:
 - Dissolve 3-chlorotoluene in a five-fold amount of dry carbon tetrachloride and place it in the reaction flask.
 - Heat the mixture to boiling.
 - Irradiate the mixture with the photolamp.
 - Add elemental bromine dropwise. The rate of addition should be controlled to ensure the carbon tetrachloride dripping from the condenser remains nearly colorless. The reaction typically takes 30 minutes to 2 hours.
 - The evolved hydrogen bromide is passed through a tube to a flask containing water.
- Work-up and Purification:
 - After the reaction, stop the irradiation and cool the solution.
 - Wash the solution rapidly with ice-water, then with ice-cold aqueous sodium bicarbonate solution, and again with ice-water.
 - Dry the organic layer with magnesium sulfate.

- Evaporate the carbon tetrachloride under vacuum.
- The residue is distilled under vacuum (b.p. 109°C/10mm) after adding a spatula tip of sodium bicarbonate to yield **3-chlorobenzyl bromide**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 3-Chlorobenzyl bromide | 766-80-3 [chemicalbook.com]
- 3. 1-(Bromomethyl)-3-chlorobenzene | C7H6BrCl | CID 69838 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. 3-Chlorobenzyl bromide 97 766-80-3 [sigmaaldrich.com]
- 7. 3-chlorobenzyl bromide [stenutz.eu]
- 8. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [3-Chlorobenzyl bromide chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146248#3-chlorobenzyl-bromide-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com